

An In-depth Technical Guide to the Thermochemical Properties of Lithium Iodide Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium iodide hydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical properties of lithium iodide and its hydrated forms. The information is compiled from various scientific sources to aid researchers and professionals in understanding the energetic and thermal behavior of these compounds. This document adheres to stringent data presentation and visualization standards to ensure clarity and ease of use for a technical audience.

Introduction to Lithium Iodide and Its Hydrates

Lithium iodide (LiI) is a white crystalline solid that is highly soluble in water and various organic solvents. It is known to form several stable hydrates, with the most common being the monohydrate ($\text{LiI} \cdot \text{H}_2\text{O}$), dihydrate ($\text{LiI} \cdot 2\text{H}_2\text{O}$), and trihydrate ($\text{LiI} \cdot 3\text{H}_2\text{O}$).^[1] The degree of hydration is dependent on factors such as temperature and water activity. Understanding the thermochemical properties of these hydrates is crucial for applications ranging from electrolytes in batteries to reagents in chemical synthesis.

Thermochemical Data

The following tables summarize the available quantitative thermochemical data for anhydrous lithium iodide and its hydrates. It is important to note that while extensive data is available for

the anhydrous form, specific experimental thermochemical data for the hydrated forms are not readily found in the literature.

Table 1: Thermochemical Properties of Anhydrous Lithium Iodide (LiI) at 298.15 K

Property	Symbol	Value	Units
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	-270.48	kJ/mol
Standard Molar Entropy	S°	75.7	J/(mol·K)
Heat Capacity (at constant pressure)	C_p	54.4	J/(mol·K)
Lattice Energy	U	-730	kJ/mol
Heat of Hydration	ΔH_{hyd}	-793	kJ/mol

Data sourced from NIST-JANAF Thermochemical Tables and other chemical databases.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Physical Properties of Lithium Iodide Trihydrate (LiI·3H₂O)

Property	Value	Units
Molar Mass	187.89	g/mol
Density	3.494	g/cm ³
Melting Point	73	°C

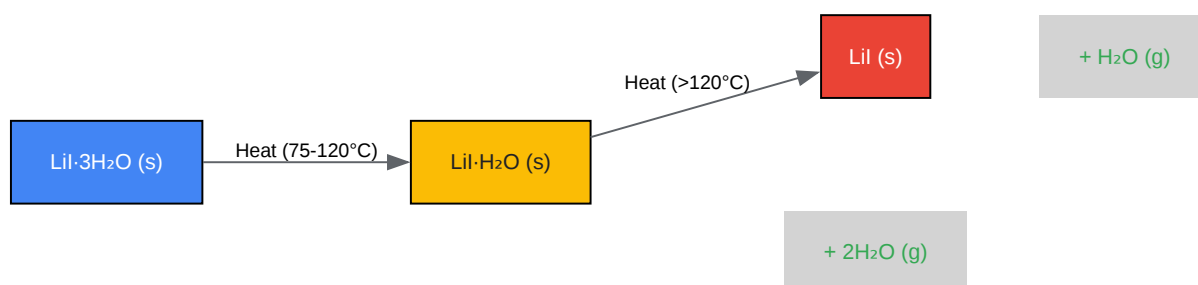
Data sourced from various chemical property databases.[\[3\]](#)[\[5\]](#)

Dehydration of Lithium Iodide Hydrate

The dehydration of lithium iodide trihydrate is a multi-step process. The trihydrate first loses two molecules of water to form the monohydrate. The final water molecule is removed at higher temperatures. Complete dehydration without some degree of hydrolysis can be challenging.[\[1\]](#)

The dehydration process for the monohydrate has been observed to occur in two main temperature ranges: 30-95°C and 100-160°C.[1]

Below is a diagram illustrating the sequential dehydration of lithium iodide trihydrate.



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Caption: Dehydration pathway of Lithium Iodide Trihydrate.

Experimental Protocols for Determining Thermochemical Properties

The determination of thermochemical properties of hydrates like lithium iodide relies on several key experimental techniques. While specific protocols for **lithium iodide hydrates** are not widely published, the following methodologies are standard for such compounds.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with thermal transitions, such as melting, dehydration, and solid-state phase changes, as a function of temperature.

Methodology:

- A small, accurately weighed sample of the **lithium iodide hydrate** (typically 5-10 mg) is hermetically sealed in an aluminum or stainless steel pan.
- An empty, sealed pan is used as a reference.

- The sample and reference pans are placed in the DSC instrument.
- The temperature of the sample and reference is increased at a constant rate (e.g., 5-10 °C/min) under a controlled atmosphere (typically an inert gas like nitrogen or argon).
- The differential heat flow between the sample and the reference is recorded as a function of temperature.
- Endothermic or exothermic peaks in the resulting thermogram correspond to thermal events. The area under a peak is proportional to the enthalpy change of the transition.

Thermogravimetric Analysis (TGA)

Objective: To measure the change in mass of a sample as a function of temperature, which is particularly useful for studying dehydration processes.

Methodology:

- A small, accurately weighed sample of the **lithium iodide hydrate** is placed in a tared TGA pan.
- The pan is suspended from a sensitive microbalance within a furnace.
- The sample is heated at a controlled rate in a specific atmosphere.
- The mass of the sample is continuously monitored and recorded as a function of temperature.
- Mass loss steps in the TGA curve indicate the loss of volatile components, such as water of hydration. The stoichiometry of the dehydration can be determined from the percentage of mass loss.

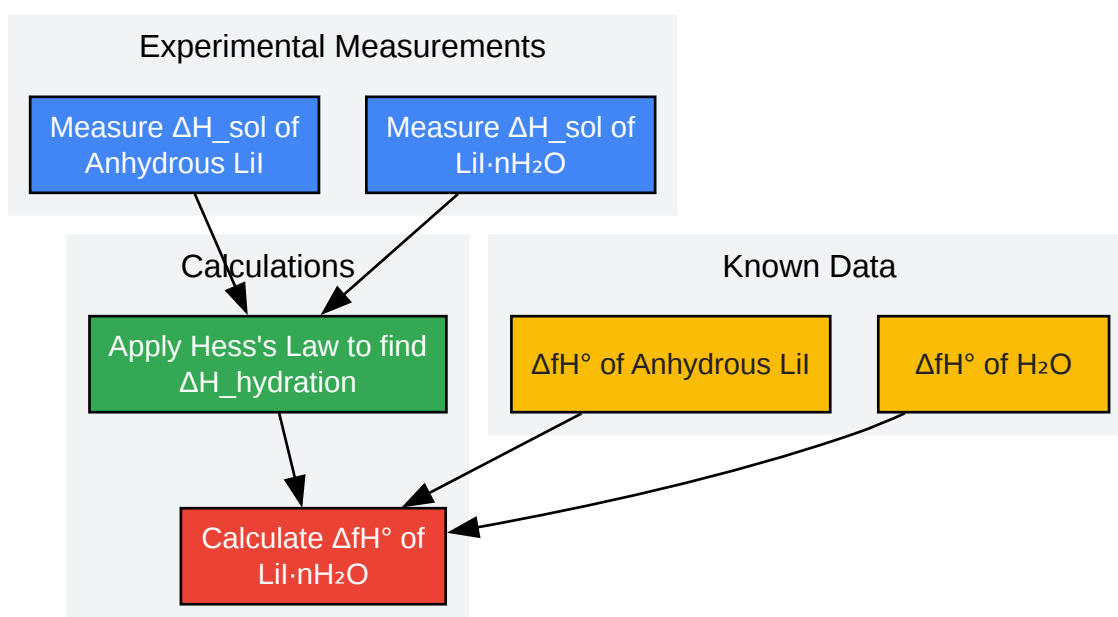
Solution Calorimetry and Hess's Law

Objective: To determine the enthalpy of formation of a hydrated salt by measuring the heats of solution of the anhydrous and hydrated forms.

Methodology:

- The enthalpy of solution (ΔH_{sol}) of a known mass of the anhydrous lithium iodide is measured by dissolving it in a known volume of solvent (e.g., water) in a calorimeter and measuring the temperature change.
- The enthalpy of solution of a known mass of the **lithium iodide hydrate** is measured in the same manner.
- According to Hess's Law, the enthalpy of hydration ($\Delta H_{\text{hydration}}$) can be calculated from the difference between the two heats of solution.
- The standard enthalpy of formation of the hydrated salt can then be calculated using the known standard enthalpy of formation of the anhydrous salt and water.

Below is a workflow diagram illustrating the determination of the enthalpy of formation of a hydrate using solution calorimetry.



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Caption: Workflow for determining the enthalpy of formation of a hydrate.

Conclusion

This technical guide has summarized the key thermochemical properties of lithium iodide and its hydrates, providing available quantitative data and outlining standard experimental protocols for their determination. While comprehensive experimental data for the hydrated forms of lithium iodide remains an area for further research, the methodologies described herein provide a solid foundation for researchers to characterize these and similar compounds. The provided visualizations offer a clear representation of the dehydration process and the experimental workflow for thermochemical analysis.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Properties of Lithium Iodide Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3043366#thermochemical-properties-of-lithium-iodide-hydrate]

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